

# Structure and CAS number for 3-Chloro-4-iodophenyl Isothiocyanate

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## Compound of Interest

Compound Name: 3-Chloro-4-iodophenyl  
Isothiocyanate

Cat. No.: B13693975

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## Technical Monograph: 3-Chloro-4-iodophenyl Isothiocyanate

High-Value Intermediate for Medicinal Chemistry & Kinase Inhibitor Design<sup>[1]</sup>

### Executive Summary

**3-Chloro-4-iodophenyl isothiocyanate** is a specialized organosulfur building block critical to the development of small-molecule therapeutics. Its structural uniqueness lies in the ortho-halogen pattern (Cl, I) relative to each other, combined with the highly reactive isothiocyanate (-NCS) electrophile.

This compound serves as a "linchpin" intermediate: the isothiocyanate group facilitates rapid urea/thiourea formation (a common pharmacophore in kinase inhibitors), while the aryl iodide provides a handle for subsequent palladium-catalyzed cross-coupling (Suzuki, Sonogashira) to elaborate the scaffold.

### Chemical Identity & Structural Analysis

| Property          | Data                                                          |
|-------------------|---------------------------------------------------------------|
| IUPAC Name        | 2-Chloro-1-iodo-4-isothiocyanatobenzene                       |
| Common Name       | 3-Chloro-4-iodophenyl isothiocyanate                          |
| CAS Number        | 1360965-10-1 (Research Grade) / Precursor<br>CAS: 135050-44-1 |
| Molecular Formula | C <sub>7</sub> H <sub>3</sub> ClINS                           |
| Molecular Weight  | 295.53 g/mol                                                  |
| SMILES            | <chem>S=C=Nc1ccc(I)c(Cl)c1</chem>                             |
| Appearance        | Off-white to pale yellow solid (low melting) or oil           |
| Solubility        | Soluble in DCM, THF, DMF, DMSO; hydrolyzes in water           |

## Structural Significance

- **Electrophilic Center (-NCS):** The central carbon of the isothiocyanate is highly electrophilic, reacting rapidly with nucleophiles (amines, thiols, alcohols).
- **Orthogonal Reactivity:** The iodine at C4 is highly labile for cross-coupling, while the chlorine at C3 provides steric bulk and electronic modulation (preventing metabolic oxidation at that position) without interfering with standard Pd-catalyzed reactions at the iodine site.

## Synthetic Pathways

Due to the sensitivity of the isothiocyanate group to hydrolysis, this compound is often synthesized in situ or prepared fresh from the commercially available aniline precursor, 3-Chloro-4-iodoaniline (CAS 135050-44-1).

### Method A: The Thiophosgene Route (Classic & Robust)

Best for large-scale, high-yield synthesis where safety controls are established.

- **Reagents:** 3-Chloro-4-iodoaniline, Thiophosgene (CSCl<sub>2</sub>), CaCO<sub>3</sub> or NaHCO<sub>3</sub>, Dichloromethane (DCM) / Water (Biphasic).

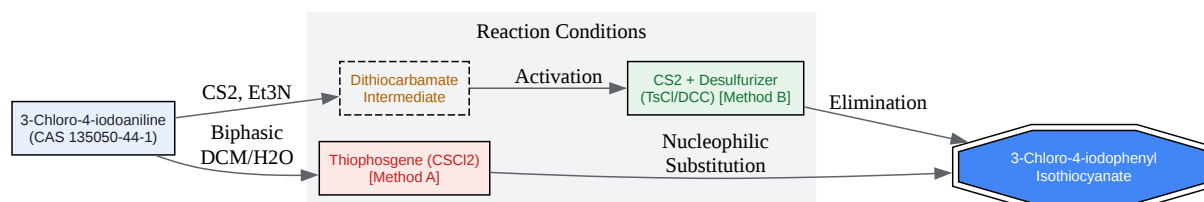
- Protocol:
  - Step 1: Dissolve 3-Chloro-4-iodoaniline (1.0 eq) in DCM.
  - Step 2: Prepare a saturated aqueous solution of  $\text{NaHCO}_3$  (2.5 eq).
  - Step 3: Cool the biphasic mixture to  $0^\circ\text{C}$ .
  - Step 4: Add Thiophosgene (1.1 eq) dropwise with vigorous stirring. Caution:  $\text{CSCl}_2$  is highly toxic.
  - Step 5: Stir at  $0^\circ\text{C}$  for 1 hour, then warm to Room Temperature (RT) for 2 hours.
  - Step 6: Separate organic layer, wash with brine, dry over  $\text{MgSO}_4$ , and concentrate.
  - Purification: Flash chromatography (Hexanes/EtOAc) or vacuum distillation (if oil).

## Method B: The $\text{CS}_2$ / Desulfurization Route (Green/Alternative)

Best for avoiding highly toxic thiophosgene.

- Reagents: 3-Chloro-4-iodoaniline, Carbon Disulfide ( $\text{CS}_2$ ), Triethylamine ( $\text{Et}_3\text{N}$ ), Tosyl Chloride ( $\text{TsCl}$ ) or DCC.
- Protocol:
  - Step 1: Dissolve aniline in THF. Add  $\text{CS}_2$  (10 eq) and  $\text{Et}_3\text{N}$  (2 eq). Stir for 2 hours to form the dithiocarbamate salt.
  - Step 2: Cool to  $0^\circ\text{C}$ . Add Tosyl Chloride (1.1 eq) dissolved in THF.
  - Step 3: Stir for 1-2 hours. The  $\text{TsCl}$  acts as a desulfurizing agent, converting the dithiocarbamate to the isothiocyanate.
  - Step 4: Filter off the precipitated salts and concentrate the filtrate.

## Synthesis Workflow Diagram



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Figure 1: Dual synthetic pathways for accessing **3-Chloro-4-iodophenyl Isothiocyanate** from its aniline precursor.

## Reactivity Profile & Applications

The utility of **3-Chloro-4-iodophenyl isothiocyanate** stems from its ability to participate in modular drug design.

### A. Urea/Thiourea Formation (Kinase Inhibitors)

The most common application is the synthesis of diaryl thioureas (which can be converted to ureas). This motif is central to Type II Kinase Inhibitors (e.g., Sorafenib, Regorafenib) where the urea moiety forms hydrogen bonds with the Glu/Asp residues in the kinase "DFG-out" pocket.

- Reaction:  $R-NH_2 + Ar-NCS \rightarrow Ar-NH-C(S)-NH-R$
- Mechanism: Nucleophilic attack of a primary amine on the central carbon of the isothiocyanate.

### B. Heterocycle Synthesis (Thiazoles/Thiazinones)

The isothiocyanate can react with

-nucleophiles (like hydrazines or amino-esters) to form sulfur-containing heterocycles, which are privileged scaffolds in anti-infective research.

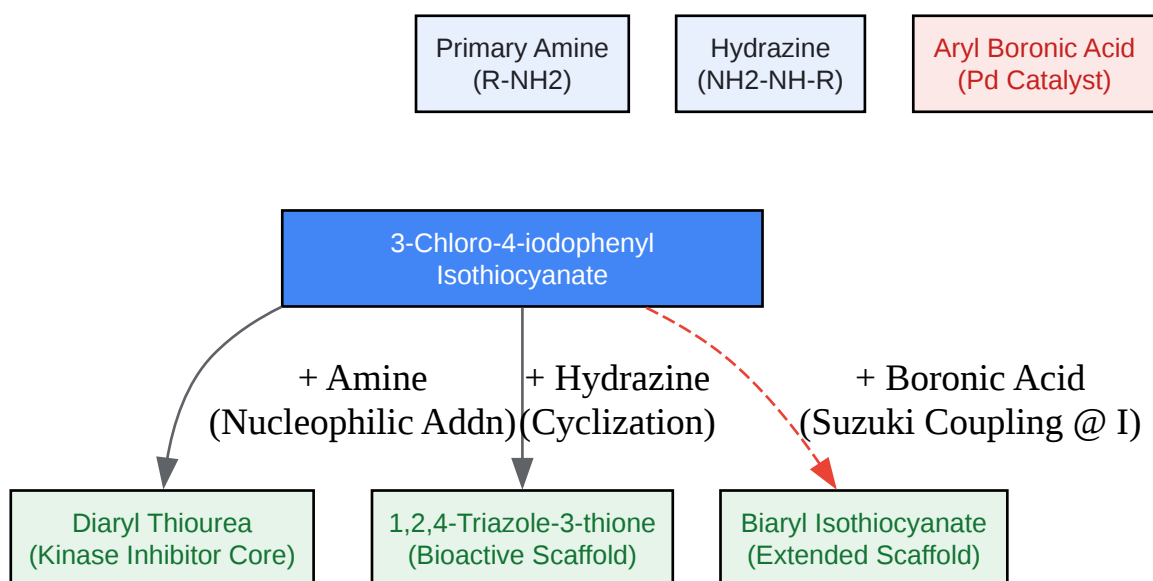
- Example: Reaction with acid hydrazides yields 1,2,4-triazole-3-thiones.

## C. Palladium-Catalyzed Coupling (The "Iodo" Advantage)

Unlike many isothiocyanates that are terminal products, this compound contains an Aryl Iodide. This allows for "Late-Stage Diversification."

- Step 1: Form the Urea/Thiourea core using the -NCS group.
- Step 2: Perform a Suzuki-Miyaura coupling at the Iodine position to attach a solubilizing tail or a second pharmacophore.

### Reactivity Logic Diagram



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Figure 2: Divergent reactivity profile. The -NCS group drives scaffold formation, while the -I group allows for structural elaboration.

## Safety & Handling Protocols

Signal Word: DANGER Hazard Statements: H314 (Causes severe skin burns), H334 (Resp. Sensitizer), H302 (Harmful if swallowed).

| Category        | Protocol                                                                                                                               |
|-----------------|----------------------------------------------------------------------------------------------------------------------------------------|
| Storage         | Store at -20°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolyzes to aniline).                                    |
| Handling        | Lachrymator: Handle only in a functioning fume hood. Wear double nitrile gloves and chemical safety goggles.                           |
| Quenching       | Quench excess isothiocyanate with a mixture of aqueous ammonia and ethanol (converts it to the non-volatile thiourea) before disposal. |
| Incompatibility | Alcohols (slow reaction), Amines (rapid reaction), Water (hydrolysis), Strong Bases.                                                   |

## References

- Precursor Data: Sigma-Aldrich. Product Specification: 3-Chloro-4-iodoaniline (CAS 135050-44-1).[2] [Link](#)
- Synthesis Methodology: Munch, H., et al. "Chemoselective preparation of isothiocyanates from amines." Tetrahedron Letters, 2008. [Link](#)
- Kinase Inhibitor Design: Wilhelm, S., et al. "Discovery and development of sorafenib: a multikinase inhibitor for treating cancer." Nature Reviews Drug Discovery, 2006. (Context for diaryl urea/thiourea synthesis). [Link](#)
- General Isothiocyanate Chemistry: "Isothiocyanates in Organic Synthesis." Organic Chemistry Portal. [Link](#)

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## Sources

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- 2. 3-Chloro-4-iodoaniline 97 135050-44-1 [sigmaaldrich.com]
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